

Technical Comparison Guide: H-NMR Assignment of N-Me-D-Ser-OMe.HCl

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Compound of Interest

Compound Name: *N-Me-D-Ser-OMe.HCl*

Cat. No.: *B14814890*

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Executive Summary & Application Context

N-Me-D-Ser-OMe.HCl is a critical intermediate in the synthesis of peptidomimetics and NMDA receptor modulators. The introduction of the N-methyl group alters the conformational space of the amino acid, enhancing proteolytic stability and membrane permeability compared to the primary amine D-Ser-OMe.HCl.

For drug development professionals, distinguishing these two species is a routine but critical quality control step. This guide defines the spectral fingerprints required to validate the N-methylation step, focusing on the diagnostic chemical shifts in Deuterium Oxide (

) and DMSO-

.

Comparative H-NMR Data

The following table contrasts the chemical shifts of the target molecule against its precursor. Data is standardized for

(4.79 ppm solvent residual) using TSP/DSS as an internal reference (0.00 ppm).

Proton Assignment	Moiety	D-Ser-OMe.HCl (Precursor) (ppm)	N-Me-D-Ser-OMe.HCl (Target) (ppm)	Multiplicity & Coupling ()
-CH	Methine	4.28 – 4.35	4.15 – 4.25	dd or m (Changes due to N-Me)
-CH	Methylene	4.02, 4.12	3.95 – 4.15	dd (ABX System), Hz
-OCH	Methyl Ester	3.88	3.85 – 3.89	Singlet (s)
N-CH	N-Methyl	Absent	2.75 – 2.82	Singlet (s)
-NH / -OH	Exchangeable	Not visible in	Not visible in	Broad s (Visible in DMSO-)

“

Note on Stereochemistry: The NMR spectra of enantiomers (D- vs. L-) are identical in achiral solvents. The values above apply equally to N-Me-L-Ser-OMe.HCl. To distinguish enantiomers, a chiral shift reagent (e.g., Eu(hfc)

) or chiral solvating agent (CSA) is required.

Detailed Spectral Analysis

3.1 The Diagnostic N-Methyl Signal

The most definitive proof of synthesis success is the appearance of the N-methyl singlet in the 2.75 – 2.82 ppm region.

- Causality: The protons on the nitrogen-bound methyl group are shielded relative to the ester methoxy group (3.88 ppm) but deshielded relative to a C-bound methyl (e.g., Alanine 1.5 ppm) due to the electronegativity of the ammonium nitrogen.
- Validation: Integration of this peak must be 3H relative to the 1H -proton. A ratio deviation suggests incomplete methylation or salt counter-ion issues.

3.2 The ABX System (

and

Protons)

Both compounds exhibit a classic ABX spin system due to the chiral center at the -carbon, which makes the two -protons diastereotopic (magnetically non-equivalent).

- Observation: You will not see a simple triplet or doublet for the -CH . Instead, expect two distinct "doublet of doublets" (dd) centered around 4.0 – 4.15 ppm.
- Coupling:
 - Geminal Coupling (): 12.5 Hz (between the two protons).
 - Vicinal Coupling (

):

3-5 Hz (between

and

).

- N-Me Effect: The presence of the bulky N-methyl group often induces a slight upfield shift (shielding) of the

-proton compared to the primary amine precursor due to steric compression and changes in solvation, typically shifting it from

4.32 ppm to

4.20 ppm.

3.3 Solvent Selection:

vs. DMSO-

- (Recommended for Structure): Eliminates the broad ammonium (or) and hydroxyl () signals, providing a clean baseline to integrate the skeletal protons (, , OMe, NMe).

- DMSO-

(Recommended for Impurities): If you need to verify the protonation state (HCl salt), use DMSO. The ammonium proton in **N-Me-D-Ser-OMe.HCl** will appear as a broad singlet around 9.0 – 9.5 ppm, often integrating to 2H (for

).

Experimental Protocol

To ensure reproducibility and "E-E-A-T" compliance, follow this self-validating protocol:

- Sample Preparation:
 - Weigh 10-15 mg of **N-Me-D-Ser-OMe.HCl**.
 - Dissolve in 0.6 mL of

(99.9% D).
 - Optional: Add 1

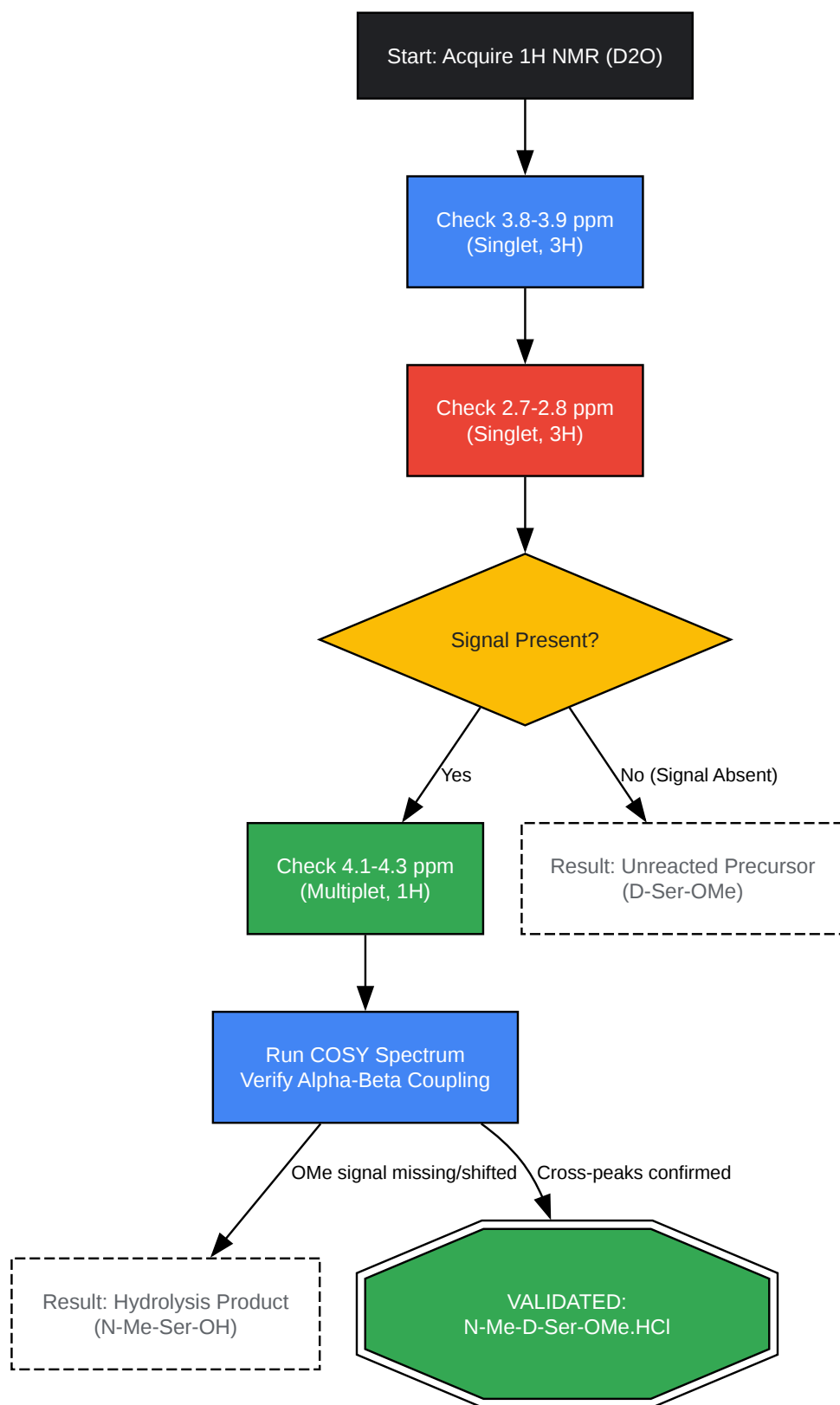
L of DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) as an internal standard. Avoid TMS in

due to solubility issues.
- Acquisition Parameters (600 MHz equivalent):
 - Pulse Sequence:zg30 (30° pulse) to ensure quantitative integration without long relaxation delays.
 - Scans (NS): 16 or 32 (Sufficient for >10 mg).
 - Relaxation Delay (D1):

1.0 second.
 - Spectral Width: 0 – 10 ppm.[\[1\]](#)
- Processing:
 - Phasing: Manual phasing is critical for the ABX multiplets.
 - Baseline Correction: Apply Bernstein polynomial fit (order 1) if baseline drift occurs near the water suppression region (4.79 ppm).

Structural Validation Workflow

The following logic flow illustrates the decision-making process for confirming the identity of **N-Me-D-Ser-OMe.HCl** using ^1H and 2D NMR (COSY).



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Figure 1: Step-by-step logic for validating **N-Me-D-Ser-OMe.HCl** structure via NMR. Blue nodes indicate primary checks; Red indicates the critical differentiator; Green indicates confirmation.

References

- Provides the baseline spectrum for the non-methyl
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